

Technical Guide: Physical Properties of (2,3-Dimethylbutyl)benzene

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Compound of Interest

Compound Name: 2,3-Dimethylbutyl

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Abstract

This technical guide provides a summary of the known and predicted physical properties of the aromatic hydrocarbon (2,3-Dimethylbutyl)benzene. Due to a lack of extensive experimental data for this specific isomer in publicly accessible literature, this document presents computed values from reputable chemical databases. For comparative purposes, experimental data for the closely related isomer, (3,3-Dimethylbutyl)benzene, is also included. This guide further outlines the standard experimental methodologies employed for the determination of key physical properties of alkylbenzenes, offering a framework for empirical validation.

Introduction

(2,3-Dimethylbutyl)benzene, a member of the C₁₂H₁₈ alkylbenzene isomer group, is an organic compound characterized by a benzene ring substituted with a 2,3-dimethylbutyl group.^{[1][2]} Like other alkylbenzenes, its physical properties are of interest in various fields, including organic synthesis, materials science, and as a potential component in complex hydrocarbon mixtures. A thorough understanding of its physical characteristics, such as boiling point, melting point, density, and solubility, is crucial for its handling, application, and in silico modeling. This document compiles the available data and outlines the necessary experimental protocols for its empirical determination.

Molecular Structure and Identification

The canonical representation of **(2,3-Dimethylbutyl)benzene** is essential for understanding its physical properties in the context of its isomeric forms.

Molecular Formula: $C_{12}H_{18}$ [\[1\]](#)[\[2\]](#)

Molecular Weight: 162.27 g/mol [\[1\]](#)[\[2\]](#)

Structure:

Caption: Chemical structure of **(2,3-Dimethylbutyl)benzene**.

Tabulated Physical Properties

The following tables summarize the available computed physical property data for **(2,3-Dimethylbutyl)benzene** and the experimental data for its isomer, **(3,3-Dimethylbutyl)benzene**, for comparison.

Table 1: Physical Properties of **(2,3-Dimethylbutyl)benzene** (Computed)

Property	Value	Source
Molecular Formula	$C_{12}H_{18}$	PubChem [2]
Molecular Weight	162.27 g/mol	PubChem [2]
XLogP3	4.3	PubChem [2]
Hydrogen Bond Donor Count	0	PubChem [2]
Hydrogen Bond Acceptor Count	0	PubChem [2]
Rotatable Bond Count	3	PubChem [2]

Table 2: Physical Properties of **(3,3-Dimethylbutyl)benzene** (Experimental)

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₈	NIST[3]
Molecular Weight	162.2713 g/mol	NIST[3]
Boiling Point (T _{boil})	485 K (211.85 °C)	NIST[3]
Melting Point	Not available	-
Density	Not available	-
Refractive Index	Not available	-

Discussion of Physical Properties

The physical properties of alkylbenzene isomers are influenced by the structure of the alkyl chain. Increased branching in the alkyl group generally leads to a lower boiling point compared to a straight-chain isomer with the same number of carbon atoms. This is due to a decrease in the surface area available for intermolecular van der Waals forces. While experimental data for **(2,3-Dimethylbutyl)benzene** is not available, it is anticipated that its boiling point would be in a similar range to that of (3,3-Dimethylbutyl)benzene.

The solubility of **(2,3-Dimethylbutyl)benzene** in water is expected to be very low, a characteristic feature of hydrocarbons. It is anticipated to be soluble in nonpolar organic solvents.

Experimental Protocols for Physical Property Determination

Standard methodologies for the experimental determination of the physical properties of liquid alkylbenzenes are well-established.

Boiling Point Determination

The boiling point can be determined using ebulliometry, which involves measuring the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. A common laboratory method involves distillation, where the temperature of the vapor in equilibrium with the boiling liquid is measured.

Melting Point Determination

For solid isomers, the melting point is determined by heating a small sample and observing the temperature range over which it transitions from a solid to a liquid. This is typically performed using a melting point apparatus with a calibrated thermometer.

Density Measurement

The density of liquid **(2,3-Dimethylbutyl)benzene** can be measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature, typically 20°C or 25°C.

Refractive Index Measurement

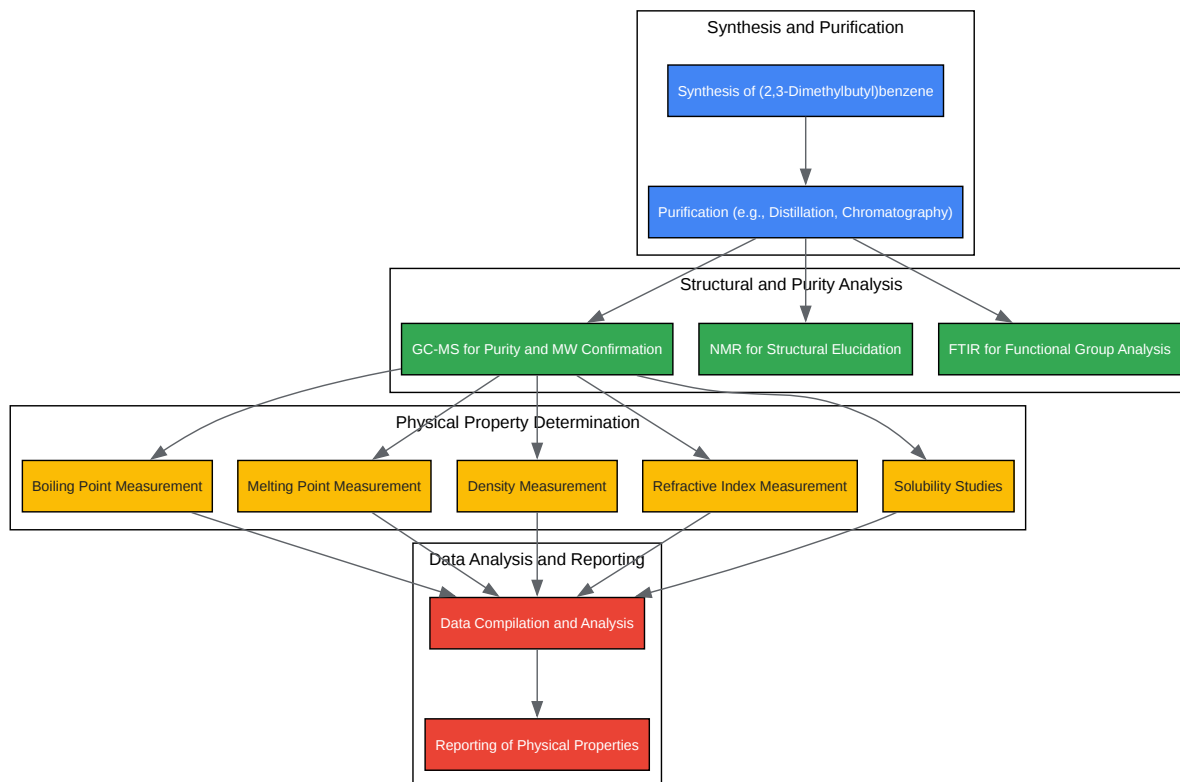
The refractive index, a measure of how light propagates through the substance, is determined using a refractometer. A drop of the liquid is placed on the prism of the instrument, and the refractive index is read directly at a specified temperature and wavelength (usually the sodium D-line, 589 nm).

Solubility Determination

The solubility in various solvents can be determined by adding known amounts of **(2,3-Dimethylbutyl)benzene** to a measured volume of the solvent until saturation is reached. For sparingly soluble substances like in water, techniques such as gas chromatography of a saturated solution can be employed to determine the concentration.

Workflow for Experimental Characterization

The logical flow for the experimental determination and characterization of the physical properties of **(2,3-Dimethylbutyl)benzene** is outlined below.



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Caption: Experimental workflow for the characterization of **(2,3-Dimethylbutyl)benzene**.

Conclusion

While specific experimental data for **(2,3-Dimethylbutyl)benzene** are scarce in the public domain, this guide provides a foundation based on computed values and comparative data from its isomers. The outlined experimental protocols offer a clear path for researchers to empirically determine the physical properties of this compound. Such data would be a valuable addition to the chemical literature and would aid in the broader understanding and application of C₁₂H₁₈ alkylbenzenes. Further research is encouraged to fill the existing data gaps for this particular isomer.

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